

# Physical properties of 2,5-Dimethyl-1,5-hexadiene (boiling point, melting point)

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## Compound of Interest

Compound Name: 2,5-Dimethyl-1,5-hexadiene

Cat. No.: B165583

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## Physical Properties of 2,5-Dimethyl-1,5-hexadiene: A Technical Guide

This in-depth technical guide provides a comprehensive overview of the physical properties of **2,5-Dimethyl-1,5-hexadiene**, focusing on its boiling and melting points. The information is tailored for researchers, scientists, and drug development professionals, with a focus on data presentation, experimental protocols, and logical workflows.

### Core Physical Properties

**2,5-Dimethyl-1,5-hexadiene** is a volatile, flammable, colorless liquid. Its key physical properties are summarized in the table below, providing a clear reference for laboratory and research applications.

Physical Property	Value	Source
Boiling Point	114 °C (lit.)	[1]
	116 °C	[2]
Melting Point	-75 °C (lit.)	[1][2]

## Experimental Determination of Physical Properties

The accurate determination of boiling and melting points is crucial for the identification and purity assessment of chemical compounds. Standard laboratory procedures for these measurements are detailed below.

## Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. For a volatile organic compound like **2,5-Dimethyl-1,5-hexadiene**, several methods can be employed for accurate measurement.

### Experimental Protocol: Simple Distillation

This method is suitable for determining the boiling point of a liquid sample of a few milliliters.

- **Apparatus Setup:** A simple distillation apparatus is assembled using a round-bottom flask, a condenser, a thermometer, and a receiving flask.
- **Sample Preparation:** The round-bottom flask is charged with a small volume of **2,5-Dimethyl-1,5-hexadiene** and a few boiling chips to ensure smooth boiling.
- **Heating:** The flask is gently heated. As the liquid boils, the vapor rises and comes into contact with the thermometer bulb.
- **Temperature Reading:** The temperature is recorded when it stabilizes, indicating that the vapor and liquid are in equilibrium. This stable temperature is the boiling point of the substance.

### Experimental Protocol: Thiele Tube Method

This micro-method is ideal for small sample quantities.

- **Sample Preparation:** A small amount of **2,5-Dimethyl-1,5-hexadiene** is placed in a small test tube. A capillary tube, sealed at one end, is inverted and placed inside the test tube.
- **Apparatus Setup:** The test tube assembly is attached to a thermometer and immersed in a Thiele tube containing a high-boiling point oil.

- **Heating:** The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample evenly.
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. The heat is then removed.
- **Temperature Reading:** The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

## Melting Point Determination

Since **2,5-Dimethyl-1,5-hexadiene** is a liquid at room temperature, its melting point of  $-75^{\circ}\text{C}$  is determined using a cryostat or a specialized low-temperature apparatus. The general principle involves cooling the substance until it solidifies and then slowly warming it to observe the temperature at which it melts.

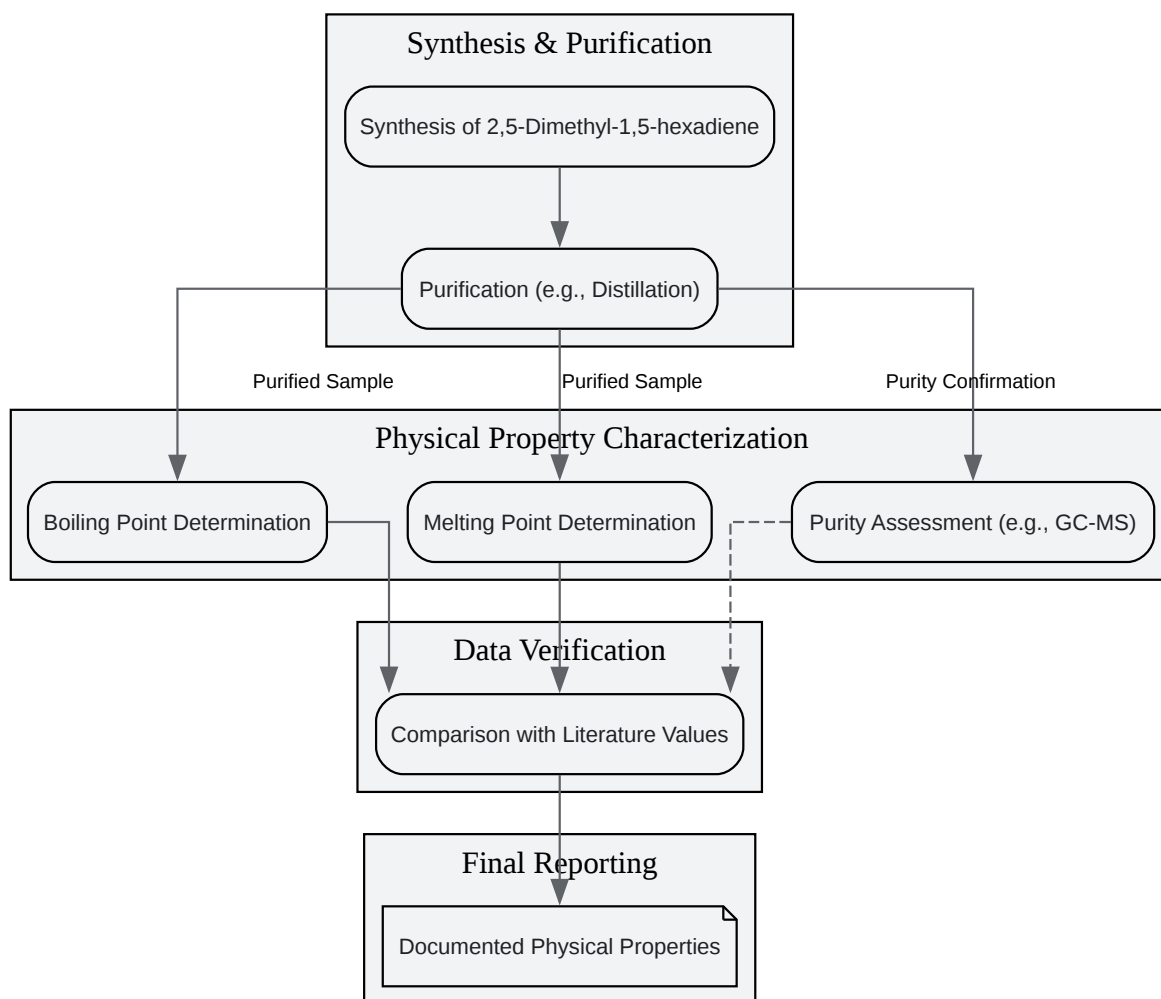
Experimental Protocol: Capillary Method with Low-Temperature Bath

- **Sample Preparation:** A small amount of liquid **2,5-Dimethyl-1,5-hexadiene** is introduced into a capillary tube, which is then sealed.
- **Cooling:** The capillary tube is placed in a low-temperature bath (e.g., a dry ice/acetone bath or a cryostat) and cooled until the sample solidifies completely.
- **Heating:** The temperature of the bath is then allowed to rise slowly and uniformly.
- **Observation:** The sample is observed through a magnifying lens.
- **Temperature Reading:** The temperature at which the first drop of liquid appears and the temperature at which the last crystal melts are recorded. This range represents the melting point.

## Logical Workflow for Physical Property Determination

The following diagram illustrates the logical workflow for the synthesis, purification, and subsequent determination of the physical properties of a compound like **2,5-Dimethyl-1,5-**

hexadiene.



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## References

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